Calcium silicide (CaSi2)

• InChI: InChI=1S/Ca.2Si/q+2;2*-1
• InChI Key: XXCKHUMTXOCLPT-UHFFFAOYSA-N

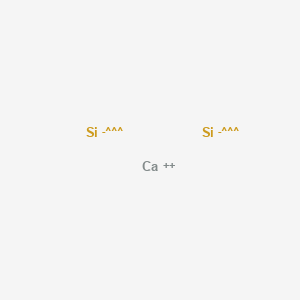

• Canonical SMILES: [Si-].[Si-].[Ca+2]
• Molecular Formula: CaSi2
• Molecular Weight: 96.25 g/mol

Description

Calcium silicide (CaSi₂) is an inorganic compound composed of calcium and silicon in a 1:2 molar ratio. It crystallizes in a trigonal Zintl phase (space group R3m) characterized by puckered silicon layers intercalated with planar calcium monolayers . This layered structure enables unique electronic properties, including semimetallic behavior due to overlapping valence and conduction bands . CaSi₂ is synthesized via high-temperature reactions (e.g., 850–1400°C) between calcium and silicon under inert conditions , mechanical alloying , or electron-beam irradiation of CaF₂/Si heterostructures . Key properties include:

• Melting point: 1020–1033°C
• Density: 2.5 g/cm³
• Reactivity: Decomposes in water to produce hydrogen and calcium hydroxide .

Its applications span metallurgy (steel deoxidation and desulfurization ), pyrotechnics (fuel in smoke and flash compositions ), and nanotechnology (precursor for silicene-like structures ).

Preparation Methods

Key Considerations

The synthesis of Calcium silicide (CaSi2) requires careful control over reaction conditions to achieve the desired purity and composition. Factors such as temperature, atmosphere, and the ratio of reactants play crucial roles in the outcome of the synthesis.

Purity

The purity of the starting materials significantly impacts the quality of the final Calcium silicide (CaSi2) product. High-purity Calcium silicide can be achieved through the direct melting of elemental silicon and calcium.

Applications

Calcium silicide powder is used in steelmaking as a deoxidizer and as an additive in special steel production.

Data Tables

Because the data from the search results is limited, the following table provides theoretical data and general information.

Property	Value	Source
Chemical Formula	CaSi2
Density	2.17 g/cm3 (theoretical)
Melting Point	700-935°C
Appearance	White or dark gray to black solid
Crystal Structure	Varies depending on polytype, 6R is a common polytype
Primary Use	Steelmaking deoxidation, special steel additives
Reactivity with Water	Insoluble in cold water, decomposes in hot water
Methods of Preparation	Direct melting, carbothermal reduction, reactions with Ca, etc.
Surface Area (Rotary method)	Low (0.13 ± 0.01 m2/g), medium (0.69 ± 0.04 m2/g), high (1.15 + 0.09 m2/g)

Chemical Reactions Analysis

Hydrolysis and Reaction with Water

Calcium silicide reacts vigorously with water, especially at elevated temperatures:
$\text{CaSi}_2 + 6\text{H}_2\text{O} \rightarrow \text{Ca(OH)}_2 + 2\text{SiO}_2 + 6\text{H}_2 \uparrow$

• Cold water : Slow decomposition, producing hydrogen gas and calcium hydroxide .

• Hot water : Rapid reaction with explosive hydrogen evolution .

• Moist air : Spontaneous ignition due to silane (SiH₄) formation .

Key Data :

Condition	Products	Hazard Level
Cold water	H₂, Ca(OH)₂, SiO₂	Moderate
Hot water/Steam	Violent H₂ release	High
Moist air	Spontaneous ignition (SiH₄)	Extreme

Hydrochloric Acid (HCl)

Reaction with HCl generates self-igniting silane gas :
$\text{CaSi}_2 + 6\text{HCl} \rightarrow \text{CaCl}_2 + 2\text{SiH}_4 \uparrow + \text{H}_2 \uparrow$

• Silane (SiH₄) : Toxic and pyrophoric, igniting upon contact with air .

Hydrofluoric Acid (HF)

HF treatment extracts silicon, forming calcium fluoride nanostructures :
$\text{CaSi}_2 + 6\text{HF} \rightarrow \text{CaF}_2 + 2\text{Si} + 3\text{H}_2 \uparrow$

• Product : CaF₂ nanosheets or nanoparticles, depending on starting material .

Oxidation in Air

At elevated temperatures, CaSi₂ oxidizes exothermically:
$2\text{CaSi}_2 + 5\text{O}_2 \rightarrow 2\text{CaSiO}_3 + 2\text{SiO}_2$

• Ignition point : ~500°C, producing silicon oxides (SiO₂) and calcium silicate (CaSiO₃) .

Scientific Research Applications

Calcium silicide (CaSi2), also known as calcium disilicide, is an inorganic compound that belongs to the metal silicide family . It is a strong reducing agent used as a deoxidizer and desulfurizer in the steel industry . CaSi2 is known for its reactivity in oxygen but remains stable in air .

Properties

Calcium silicide is typically found as a white or dark gray to black solid with a melting point ranging from 700 to 935°C . It is insoluble in water but decomposes in hot water . CaSi2 is flammable and may spontaneously ignite in air, reacting violently with hydrochloric acid . The theoretical density of CaSi2 is 2.17 g/cm3 .

Applications

Calcium silicide has a variety of applications across different industries:

• Steel Industry: Used as a deoxidizer and desulfurizer in steelmaking . It helps in removing phosphorus and acts as an additive in special steel production .
• Military Applications: Utilized in military applications for starter pellets, primers, smoke generators, and tracer compositions . Different types of CaSi2 are specified based on the amounts of calcium and iron, as well as particle size .
• Pyrotechnics: Used as a fuel in the pyrotechnic industry to create special mixtures like smoke, flash components, and detonators . It is also used in initiators and smoke compositions .
• Metallurgy: Employed in the creation of special metal alloys . It serves as a reducing agent .
• ** dentistry:** Calcium silicate-based materials are used in dentistry due to their biocompatibility, bioactivity, and sealing ability . They are applied in dental pulp capping, root perforation repair, regenerative endodontic procedures, apexification, root-end filling, and root canal treatment .

Calcium Silicate Cements in Dentistry

Calcium silicate-based cements are utilized in human osteoblastic cell culture and have shown different biological effects on Saos-2 cells . These cements typically consist of calcium oxides, calcium carbonates, calcium hydroxide, or calcium phosphates, which are added to calcium silicates and radiopacifying agents .

Examples of calcium silicate cements and their components:

• Biodentine: Composed of tricalcium and dicalcium silicate with zirconium oxide as a radiopacifying agent .
• ProRoot MTA: Exposure to ProRoot MTA can cause downregulation of bone morphogenetic protein 2 (BMP2) .

Clinical Applications in Dentistry

Calcium silicate-based bioceramics have several clinical applications in endodontics :

• Dental Pulp Capping: Used to protect and promote the healing of the dental pulp .
• Root Perforation Repair: Helps in repairing root perforations resulting from root canal preparation or orthodontic mini-screws . MTA has been used to successfully repair perforations and inhibit inflammation of periodontal tissue .
• Regenerative Endodontic Procedures (REPs): Applied in regenerative procedures to promote tissue regeneration within the root canal .
• Apexification: Used to create an apical barrier in teeth with open apices .
• Root-End Filling: Employed as a filling material for root-end cavities .
• Root Canal Treatment (RCT): Utilized as a root canal sealer due to their biocompatibility and sealing ability .

Properties of Calcium Silicate-Based Sealers (CSBSs)

Recent studies have focused on the physicochemical properties of calcium silicate-based sealers:

• Calcium Ion Release: CSBSs release calcium ions, which contribute to their bioactivity .
• Solubility: The solubility of CSBSs is an important factor affecting their long-term stability .
• pH Changes: CSBSs can induce changes in pH, which may affect their interaction with surrounding tissues .
• Spectroscopic Analysis: Spectroscopic analysis reveals the presence of calcium hydroxide and calcium silicate hydrate in CSBSs .

Challenges and Future Directions

Comparison with Similar Compounds

Comparison with Similar Compounds

Calcium Germanide (CaGe₂)

• Structure : Isoelectronic with CaSi₂, CaGe₂ adopts a similar trigonal Zintl phase but with expanded lattice parameters due to larger germanium atoms .
• Reactivity: Both CaSi₂ and CaGe₂ react with HF to form CaF₂ nanostructures. However, CaGe₂ exhibits slower reaction kinetics, yielding more uniform CaF₂ nanosheets compared to CaSi₂’s polycrystalline products .
• Electronic Properties : CaGe₂ retains the semimetallic character of CaSi₂ but with a slightly reduced charge carrier mobility due to increased atomic mass .

Other Calcium Silicides (Ca₂Si, Ca₅Si₃, CaSi)

Property	CaSi₂	Ca₂Si	Ca₅Si₃	CaSi
Crystal System	Trigonal (R3m)	Orthorhombic	Hexagonal	Orthorhombic
Band Structure	Semimetal	Narrow-band semiconductor	Semimetal	Semimetal
Thermal Stability	Stable up to 1033°C	Decomposes at ~920°C	Stable up to 1000°C	Decomposes at ~800°C
Applications	Steel deoxidation, 2D silicene precursors	Thermoelectric materials	High-temperature alloys	Limited industrial use

Ca₂Si is notable for its thermoelectric efficiency (ZT ~0.4 at 600°C ), outperforming CaSi₂ in energy harvesting applications. Conversely, CaSi₂’s layered structure makes it superior for synthesizing silicene derivatives .

Strontium Silicide (SrSi₂) and Europium Silicide (EuSi₂)

• Structure : SrSi₂ and EuSi₂ share CaSi₂’s trigonal Zintl phase but exhibit distinct interlayer distances due to larger cation radii (Sr²⁺: 1.18 Å; Eu²⁺: 1.17 Å vs. Ca²⁺: 1.00 Å) .
• Electronic Properties: EuSi₂ shows magnetic ordering due to europium’s 4f electrons, unlike nonmagnetic CaSi₂. SrSi₂ has a higher electrical conductivity (~10⁴ S/cm) than CaSi₂ (~10³ S/cm) .
• Synthesis : These compounds are synthesized via reactive epitaxy, similar to CaSi₂, but require higher substrate temperatures (>500°C) .

Cobalt Silicide (CoSi₂)

• Structure : Cubic (CaF₂-type) structure, contrasting with CaSi₂’s layered trigonal arrangement .
• Applications : CoSi₂ is a low-resistivity contact material in microelectronics, whereas CaSi₂ is unsuitable due to reactivity with moisture .

Research Findings and Technological Implications

• 2D Materials : CaSi₂’s silicene layers, when isolated via ionic liquid treatment, form air-stable bilayer silicene (BLSi) with a tunable bandgap (~0.3 eV), relevant for flexible electronics .
• Phase Control : Post-growth electron irradiation transforms 2D CaSi₂ layers into 3D crystallites, highlighting challenges in stabilizing ultrathin structures .

Q & A

Q. How can computational methods complement experimental CaSi₂ research?

• Density functional theory (DFT) predicts electronic band structures, phase stability, and intercalation energetics . Pair computational results with synchrotron X-ray absorption spectroscopy (XAS) to validate predicted bonding environments .
